

Arachidyl laurate material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arachidyl laurate

Cat. No.: B1598217

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **Arachidyl Laurate**

Chemical Identification

Arachidyl laurate, also known as icosyl dodecanoate, is a wax ester.[1] It is the ester of arachidyl alcohol (1-eicosanol) and lauric acid (dodecanoic acid). Primarily utilized in research and the cosmetics industry, it serves as a reference compound in the analysis of wax esters.[2] [3]

Identifier	Value	Reference
Chemical Name	Arachidyl Laurate	[4]
IUPAC Name	Icosyl dodecanoate	[5]
CAS Number	36617-18-2	
Molecular Formula	C ₃₂ H ₆₄ O ₂	
Synonyms	Eicosyl dodecanoate, Arachidyl dodecanoate, Lauric acid arachidyl ester	

Physicochemical Properties

Arachidyl laurate is a solid at room temperature. Its properties are characterized by a high molecular weight and low volatility.

Property	Value	Reference
Molecular Weight	480.85 g/mol	
Appearance	Solid	
Boiling Point	507°C at 760 mmHg	
Flash Point	269.7°C	
Density	0.858 g/cm ³	
Vapor Pressure	2.12E-10 mmHg at 25°C	
LogP (Octanol/Water Partition Coeff.)	11.49 - 15.2	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	

Hazard Identification and Safety

A specific GHS classification for **arachidyl laurate** is not readily available. However, based on data for similar long-chain fatty acid esters like lauryl laurate, it is not expected to be classified as a hazardous substance. The primary risks are associated with handling the substance in molten form or as a dust.

- **Eye Contact:** May cause mild, reversible eye irritation. The component lauric acid can cause serious eye damage, warranting caution.
- **Skin Contact:** Not expected to be a skin irritant. Contact with the molten substance may cause thermal burns.
- **Inhalation:** Vapors and fumes from the molten material may cause respiratory irritation.
- **Ingestion:** Not considered acutely toxic if ingested.

First Aid Measures

Standard first aid protocols should be followed in the event of exposure.

Exposure Route	First Aid Protocol	Reference
Inhalation	If respiratory symptoms develop from fumes of molten material, move the victim to fresh air. If symptoms persist, seek medical attention.	
Skin Contact	For contact with molten material, do not remove the solidified material. Flush or immerse the affected area in cold water. Seek medical attention.	
Eye Contact	Flush eyes immediately with large amounts of water for at least 15 minutes, holding eyelids open. Get immediate medical attention.	
Ingestion	If molten material is swallowed, seek immediate medical attention. Solid material is not acutely toxic.	

Handling, Storage, and Disposal

Proper laboratory and industrial hygiene practices are essential for safe handling.

- **Handling:** Use personal protective equipment (PPE), including safety glasses and gloves. When handling molten material, thermal protective equipment is necessary. Ensure adequate ventilation to avoid inhaling fumes.

- **Storage:** Store in a cool, dry, well-ventilated area in tightly closed containers. Recommended storage temperatures can range from room temperature to -20°C for long-term preservation of high-purity samples.
- **Disposal:** Dispose of the material in accordance with local, state, and federal regulations.

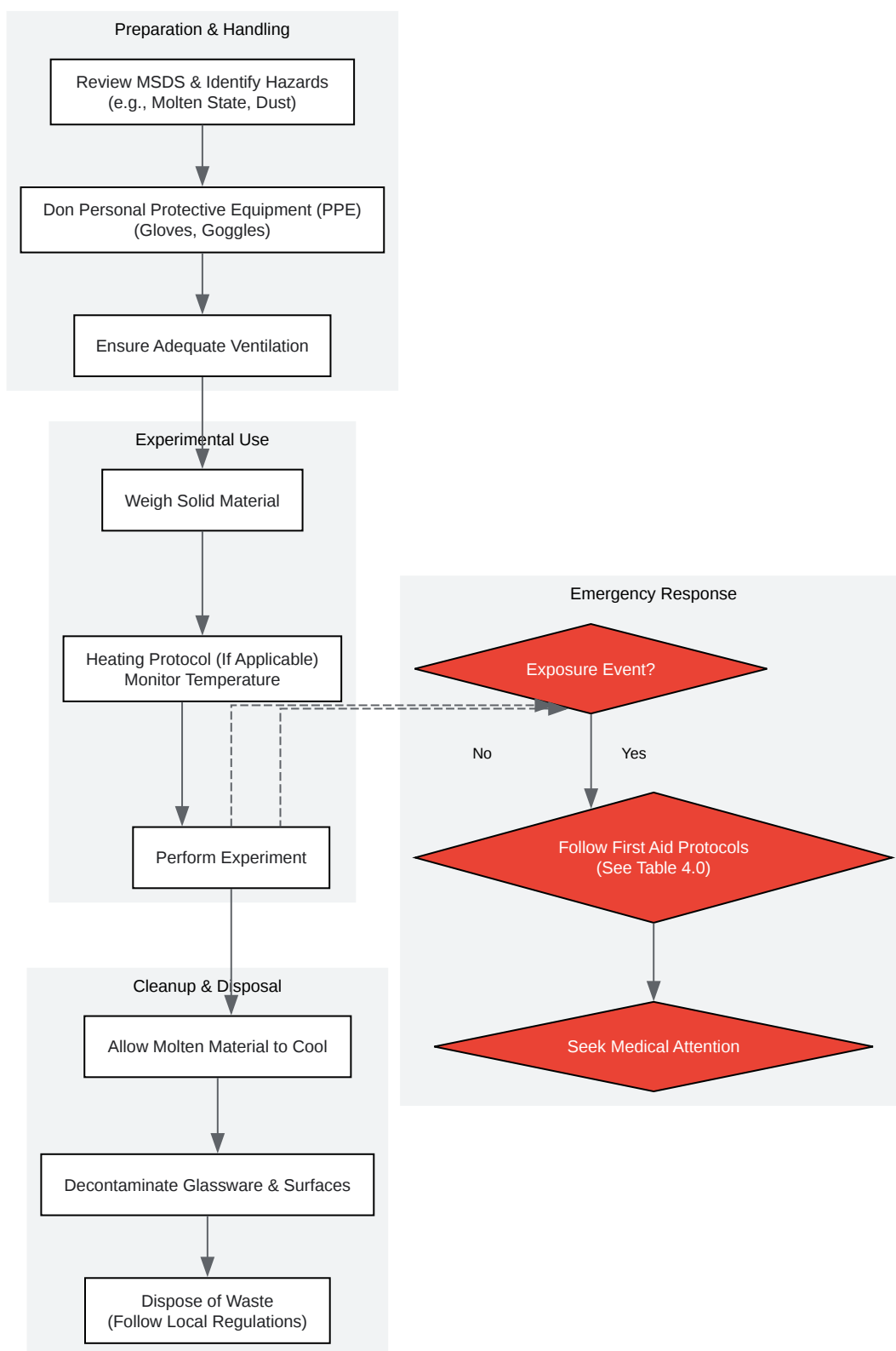
Toxicological Information

Direct toxicological data for **arachidyl laurate** is limited. Information is inferred from studies on related fatty acid esters. Generally, these compounds exhibit low toxicity.

Toxicity Data	Value / Observation	Compound Tested	Reference
Acute Oral Toxicity	Expected to be > 5 g/kg	Lauryl Laurate	
Acute Dermal Toxicity	Expected to be > 2 g/kg	Lauryl Laurate	
Irritation	A low-grade irritant response was seen in animals after inhaling an aerosol containing 10% of the substance.	Glyceryl Laurate	
Sensitization	Generally not irritating or sensitizing at current exposure levels.	Aryl Alkyl Alcohol Simple Acid Ester Derivatives	
Carcinogenicity	No data available for arachidyl laurate.	N/A	
Mutagenicity	Not mutagenic in bacterial or in vitro mammalian cell systems.	Aryl Alkyl Alcohol Simple Acid Ester Derivatives	

Experimental Protocols & Workflows

Specific experimental protocols for **arachidyl laurate** were not detailed in the surveyed literature. However, a general workflow for the safe handling and initial safety assessment of a solid chemical substance like **arachidyl laurate** can be logically structured.



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Caption: Logical workflow for safe handling and emergency response for **arachidyl laurate**.

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References

- 1. larodan.com [larodan.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ARACHIDYL LAURATE price, buy ARACHIDYL LAURATE - chemicalbook [chemicalbook.com]
- 4. Arachidyl laurate | lookchem [lookchem.com]
- 5. Arachidyl laurate | C32H64O2 | CID 4599241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Arachidyl laurate material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598217#arachidyl-laurate-material-safety-data-sheet-msds]

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